

A Comparative Guide to the Synthesis of 6-Chloropyrazine-2-carbonitrile

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Compound of Interest

Compound Name: 6-Chloropyrazine-2-carbonitrile

Cat. No.: B1346822

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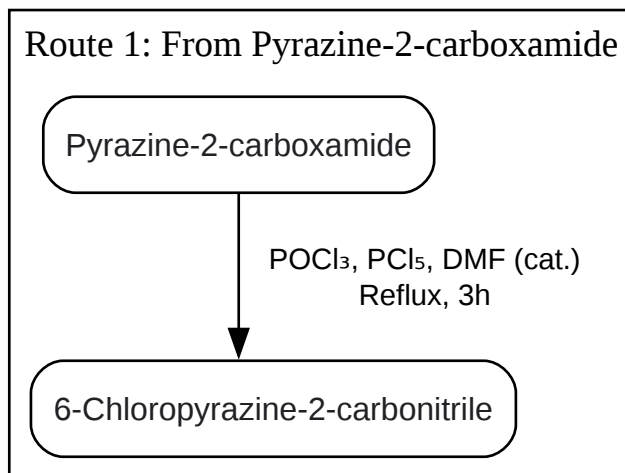
This guide provides a comprehensive comparison of prominent synthesis routes for **6-chloropyrazine-2-carbonitrile**, a key intermediate in the development of various pharmaceutical compounds. The following sections detail the experimental protocols, present quantitative data for easy comparison, and visualize the synthetic pathways.

At a Glance: Comparison of Synthesis Routes

Route	Starting Material	Key Reagents	Reaction Time	Yield (%)	Purity	Key Advantages	Key Disadvantages
Route 1	Pyrazine-2-carboxamide	POCl ₃ , PCl ₅ , DMF (cat.)	3 hours	78%	High	Good yield, readily available starting material.	Use of hazardous reagents (POCl ₃ , PCl ₅).
Route 2	2-Aminopyrazine	NaNO ₂ , HCl, CuCl	Not specified	Moderate	Not specified	Utilizes a common starting material.	Diazonium intermediate can be unstable; specific yield and purity data not readily available.
Route 3 (Isomer Synthesis for Comparison)	Pyrazine-2-carbonitrile	SO ₂ Cl ₂ , Toluene, DMF	5.5 hours	51%	High (after chromatography)	Direct chlorination.	Lower yield compared to Route 1; produces the 3-chloro isomer. [1]

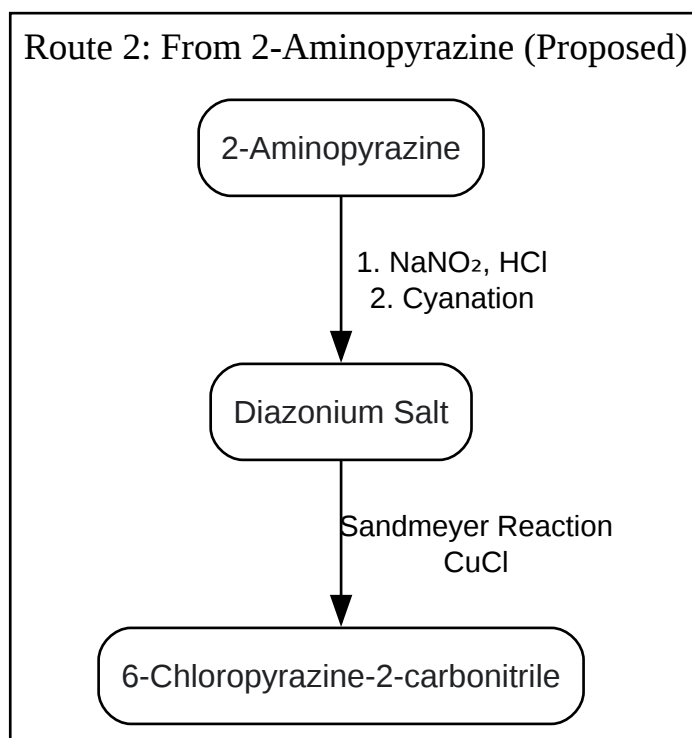
Visualizing the Synthesis Pathways

The following diagrams illustrate the chemical transformations for the synthesis of **6-chloropyrazine-2-carbonitrile** and a related isomer.



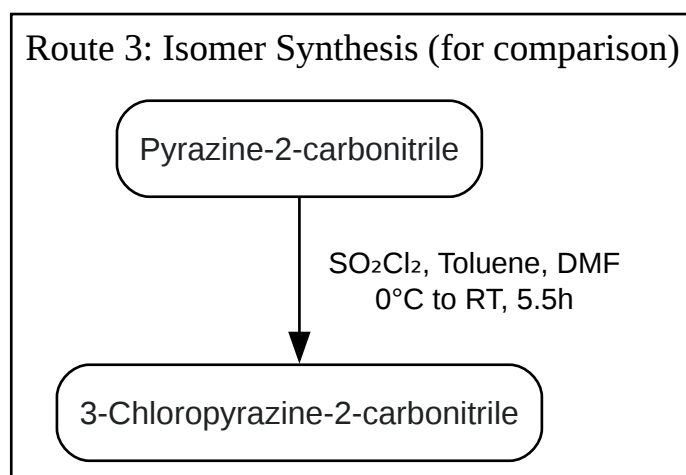
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Caption: Synthesis of **6-Chloropyrazine-2-carbonitrile** from Pyrazine-2-carboxamide.



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Caption: Proposed Sandmeyer reaction route to **6-Chloropyrazine-2-carbonitrile**.



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References

- 1. Synthesis and Research Applications of 3-Chloropyrazine-2-carbonitrile in Drug Discovery_Chemicalbook [chemicalbook.com]
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